

Methyl nosylate IUPAC name and synonyms

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Compound of Interest

Compound Name: Methyl 4-nitrobenzenesulfonate

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An In-depth Guide to the Nomenclature of Methyl Nosylate

This technical guide provides a comprehensive overview of the IUPAC name and common synonyms for methyl nosylate, a crucial reagent in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Nomenclature and Synonyms

The systematic identification of chemical compounds is fundamental to scientific communication. Methyl nosylate is a common laboratory name for a derivative of benzenesulfonic acid. Its formal nomenclature and various synonyms are detailed below.

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized system for naming chemical compounds. According to this system, the official name for methyl nosylate is **methyl 4-nitrobenzenesulfonate**.^[1]

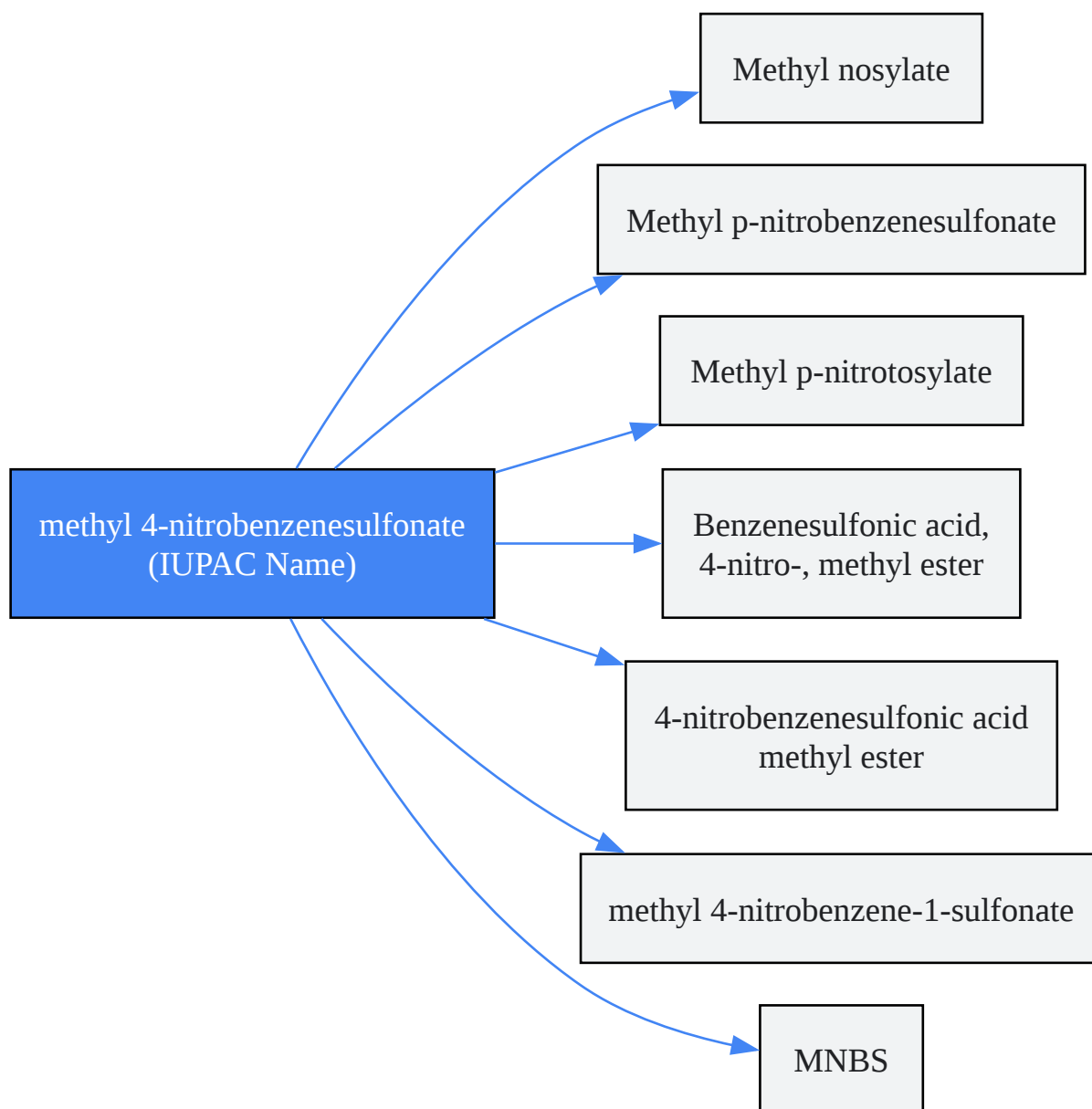
Synonyms

In literature and commercial listings, methyl nosylate is referred to by a variety of names. These synonyms are often derived from older naming conventions, abbreviations, or variations in representing the chemical structure. A comprehensive list of these synonyms is provided in the table below for easy reference and to aid in literature searches and material procurement.^{[1][2][3][4]}

Name Type	Name
IUPAC Name	methyl 4-nitrobenzenesulfonate
Common Name	Methyl nosylate
Synonym	Methyl p-nitrobenzenesulfonate
Synonym	Methyl p-nitrotosylate[3][4]
Systematic Name Variant	Benzenesulfonic acid, 4-nitro-, methyl ester
Systematic Name Variant	4-nitrobenzenesulfonic acid methyl ester[1]
Systematic Name Variant	methyl 4-nitrobenzene-1-sulfonate[1]
Abbreviation	MNBS[1]

Logical Relationships in Nomenclature

To visually represent the relationship between the official IUPAC name and its various synonyms, the following diagram illustrates the central role of the systematic name and how the other common names and abbreviations relate to it.



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Caption: Relationship between the IUPAC name and synonyms of methyl nosylate.

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References

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